

CEP-11981 Tosylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CEP-11981 tosylate

Cat. No.: B12370821

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Abstract

CEP-11981, also known as ESK981, is an orally bioavailable small molecule tyrosine kinase inhibitor (TKI). Its tosylate salt has been investigated for its antiangiogenic and antineoplastic activities. This technical guide provides a comprehensive overview of the molecular characteristics, mechanism of action, preclinical and clinical data, and relevant experimental protocols for **CEP-11981 tosylate**.

Molecular Profile

CEP-11981 tosylate is the salt form of the active free base, CEP-11981.

Property	Value	Reference
Chemical Formula	C35H35N7O4S	[1]
Molecular Weight	649.8 g/mol	[1]
CAS Number	901128-79-8	
Synonyms	ESK981 tosylate, BOL-303213X tosylate	

Component Molecules:

Component	Chemical Formula	Molecular Weight
CEP-11981 (free base)	C ₂₈ H ₂₇ N ₇ O	477.56 g/mol
p-Toluenesulfonic acid	C ₇ H ₈ O ₃ S	172.20 g/mol

Mechanism of Action

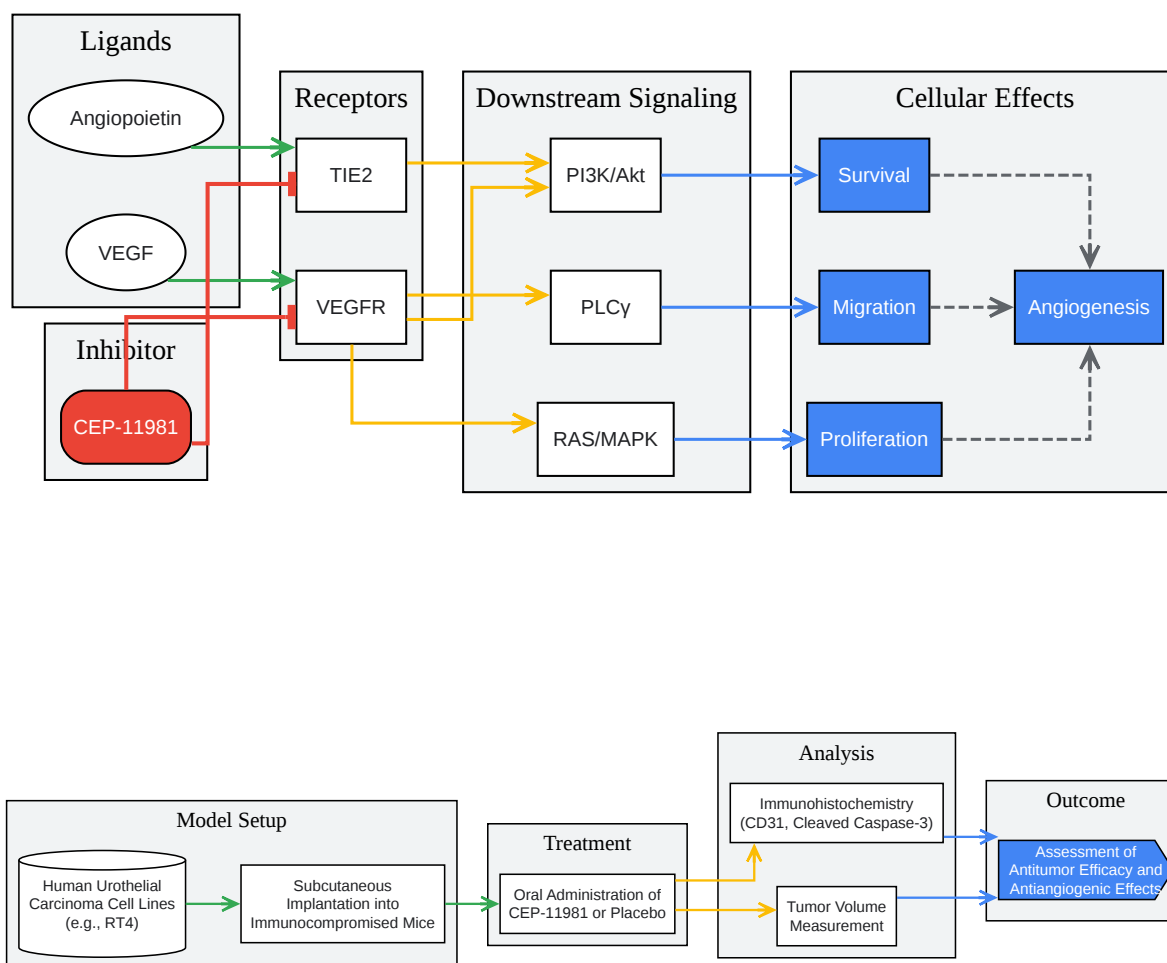
CEP-11981 is a multi-targeted tyrosine kinase inhibitor that primarily targets key receptors involved in angiogenesis and tumor cell proliferation. Its principal targets include:

- Vascular Endothelial Growth Factor Receptors (VEGFR1, VEGFR2, VEGFR3): Crucial mediators of angiogenesis, the formation of new blood vessels that supply tumors with nutrients and oxygen.
- TEK Tyrosine Kinase (TIE2): An essential receptor in vascular stabilization and maturation.
- Fibroblast Growth Factor Receptor 1 (FGFR1): Involved in tumor cell proliferation, survival, and angiogenesis.

By inhibiting these receptors, CEP-11981 disrupts the signaling pathways that promote tumor growth, invasion, and metastasis.

Signaling Pathway Inhibition

CEP-11981's inhibitory action on VEGFR and TIE2 blocks downstream signaling cascades critical for endothelial cell proliferation, migration, and survival. The following diagram illustrates the key signaling pathways affected by CEP-11981.



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References

- 1. researchgate.net [researchgate.net]

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